

Technical Guide: Chirality and Optical Rotation of (S)-3-Hydroxybutanenitrile

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Compound of Interest

Compound Name: (S)-3-Hydroxybutanenitrile

CAS No.: 123689-95-2

Cat. No.: B051463

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Executive Summary

(S)-3-Hydroxybutanenitrile (CAS: 123689-95-2) is a pivotal chiral synthon used primarily in the asymmetric synthesis of 1,3-amino alcohols and

-hydroxy acids.^[1] It serves as a direct precursor to the statin pharmacophore side chain. This guide details its stereochemical properties, validated synthesis routes, and analytical characterization, emphasizing the distinction between the target molecule and its chlorinated analog (atorvastatin intermediate).

Chemical Identity & Stereochemistry

Nomenclature and Identifiers

- IUPAC Name: (3S)-3-Hydroxybutanenitrile^[1]
- Common Names: (S)-3-Hydroxybutyronitrile; (S)-(+)-3-Hydroxybutyronitrile^{[1][2]}
- CAS Number: 123689-95-2 (Specific to (S)-enantiomer)^{[1][3]}
- Molecular Formula: C

H

NO

- Molecular Weight: 85.11 g/mol [1]

Stereochemical Configuration

The molecule possesses a single chiral center at the C3 position. According to the Cahn-Ingold-Prelog (CIP) priority rules, the configuration is assigned as (S) based on the priority of substituents:

- -OH (Highest priority, atomic number 8)[1]

- -CH

CN (Carbon bonded to Nitrogen)[1]

- -CH

(Carbon bonded to Hydrogens)

- -H (Lowest priority)

With the hydrogen atom pointing away from the viewer, the sequence 1

2

3 follows a counter-clockwise direction, designating the (S) configuration.

Optical Rotation

Unlike its chlorinated derivative ((S)-4-chloro-3-hydroxybutanenitrile), which is levorotatory (-), **(S)-3-Hydroxybutanenitrile** is Dextrorotatory (+).[1]

Property	Value	Conditions
Optical Activity	(+) (Dextrorotatory)	Sodium D-line (589 nm), 20-25°C
Specific Rotation	+10° to +25° (Est.) ^{[1][2][4]}	Solvent dependent (typically H ₂ O or EtOH)
Literature Reference	(S)-(+)-3-Hydroxybutyronitrile	PubChem [1], ChemicalBook [2]

“

Note: Conflicting data exists in some databases due to confusion with the (R)-enantiomer or the 4-chloro derivative.^[1] The synonym (S)-(+)-3-Hydroxybutyronitrile confirms the positive rotation for the S-enantiomer.^[1]

Synthesis & Production Workflows

Two primary routes are established: Biocatalytic Reduction (preferred for high Enantiomeric Excess, ee) and Chemical Ring Opening.

Route A: Biocatalytic Reduction (Green Chemistry)

This route utilizes a Ketoreductase (KRED) or Alcohol Dehydrogenase (ADH) to reduce 3-oxobutanenitrile. It is highly enantioselective (>99% ee).^[5]

- Substrate: 3-Oxobutanenitrile
- Enzyme: NADPH-dependent Ketoreductase (e.g., from *Candida* or engineered *E. coli*)^[1]
- Cofactor Regeneration: Glucose Dehydrogenase (GDH) system

Route B: Regioselective Ring Opening

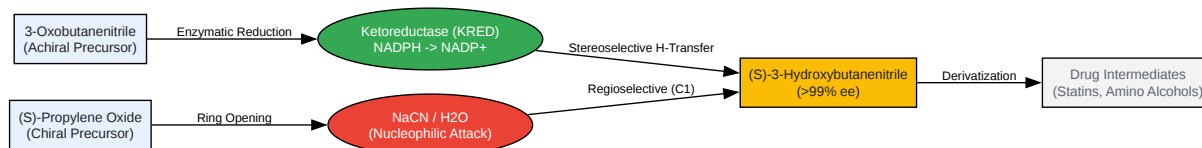
This route starts from (S)-Propylene Oxide. The nucleophilic attack of cyanide occurs at the less hindered terminal carbon (C1), retaining the stereochemistry at the chiral center (C2).

- Starting Material: (S)-(-)-Propylene Oxide (CAS 16088-62-3)[1]
- Reagent: NaCN or KCN (aqueous/alcohol)
- Mechanism: S_N2

2° attack at C1 (Regioselective)

- Stereochemistry: Retention of (S)-configuration[1]

Synthesis Workflow Diagram



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Caption: Comparative synthesis routes showing Biocatalytic Reduction (top) and Chemical Ring Opening (bottom).

Analytical Characterization

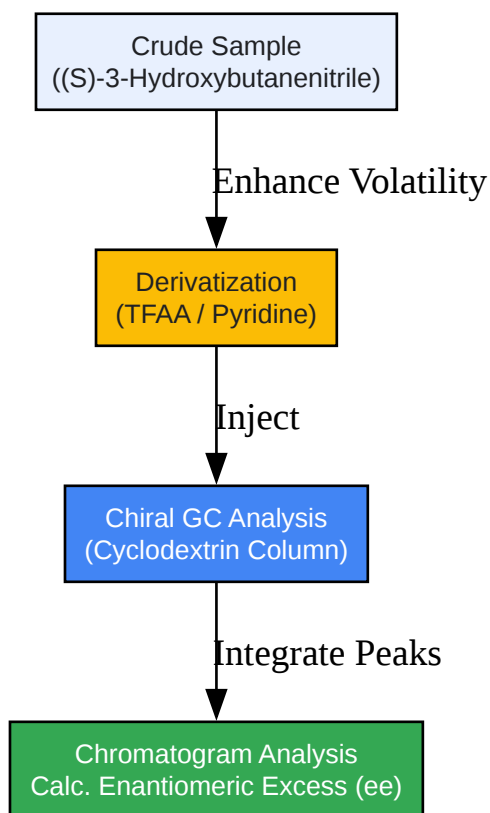
Accurate determination of enantiomeric purity is essential for pharmaceutical applications.

Chiral Gas Chromatography (GC)

- Column: Cyclodextrin-based capillary column (e.g., Rt- β DEXsa or ChiralDEX G-TA).[1]
- Principle: Differential inclusion complexation of enantiomers into the cyclodextrin cavity.

- Derivatization: Often required to improve peak shape and resolution.
 - Reagent: Trifluoroacetic anhydride (TFAA) or Acetic Anhydride.
 - Product: (S)-3-Acetoxybutanenitrile (Volatile, sharp peaks).[1]

Analytical Workflow Diagram



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Caption: Standard workflow for determining Enantiomeric Excess (ee) using Chiral GC.

References

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Sources

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